

Essential Safety and Logistical Information for Handling Glucose Pentaacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Glucose pentaacetate*

Cat. No.: *B165980*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **Glucose Pentaacetate**.

Hazard Identification and Personal Protective Equipment (PPE)

Glucose pentaacetate is a combustible solid powder that may cause an allergic skin reaction, skin irritation, and serious eye irritation.[1][2][3] While not classified as a hazardous substance by OSHA, it is crucial to handle it with appropriate care to minimize exposure.[1] The beta-isomer, in particular, has been noted to potentially cause severe skin burns and eye damage.[4]

Recommended Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE for the specific procedures being performed.[5] The following table summarizes the recommended PPE for handling **Glucose pentaacetate**.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. [2] [3] [4] [6] [7]	To protect eyes from dust particles and potential splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat. [1] [2] [3] [4] [8] [9]	To prevent skin contact, which may cause irritation or an allergic reaction.
Respiratory Protection	Generally not required under normal use with adequate ventilation. A NIOSH-approved respirator may be necessary if dust is generated and engineering controls are insufficient. [2] [3] [4]	To prevent inhalation of dust particles, which may cause respiratory irritation.

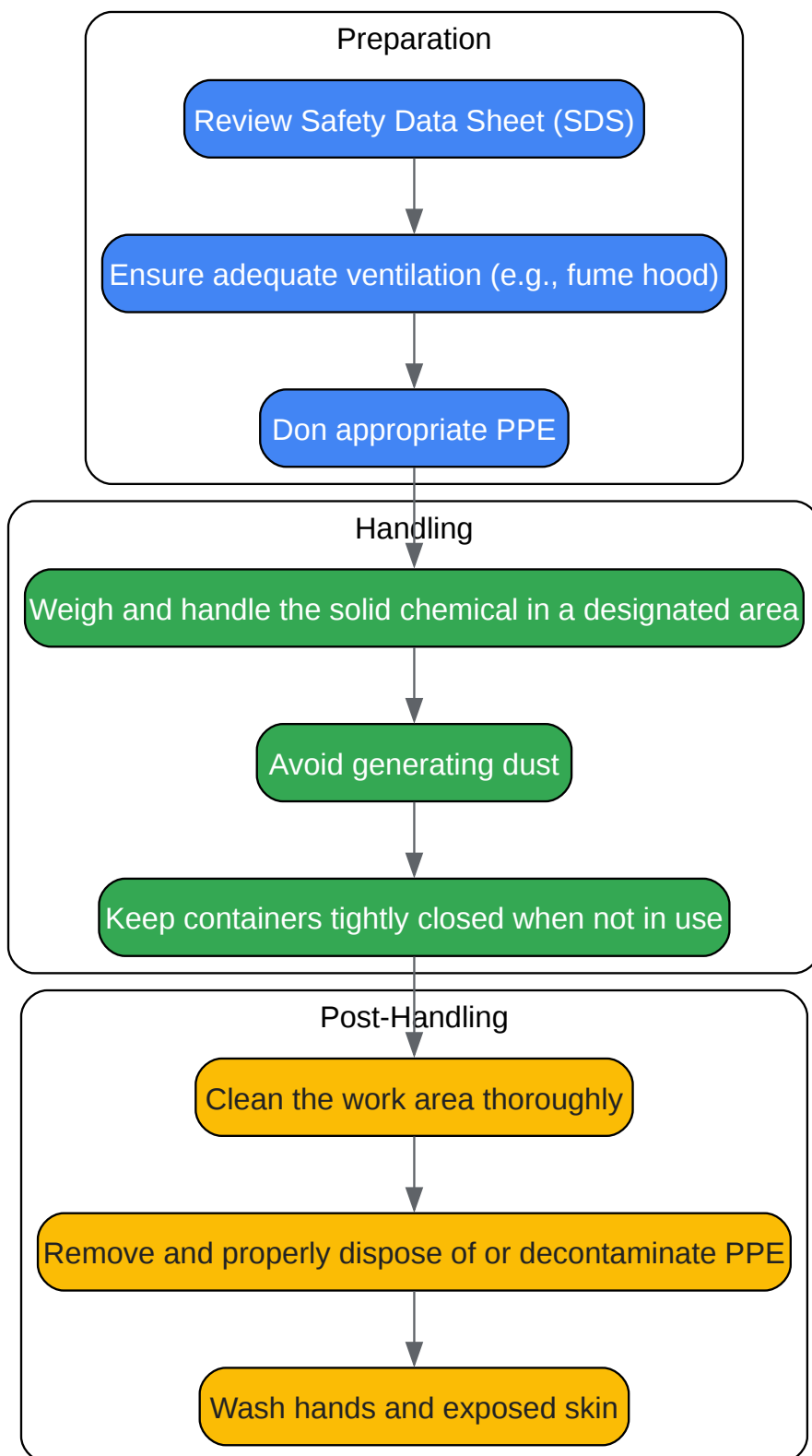
Exposure Control and Monitoring

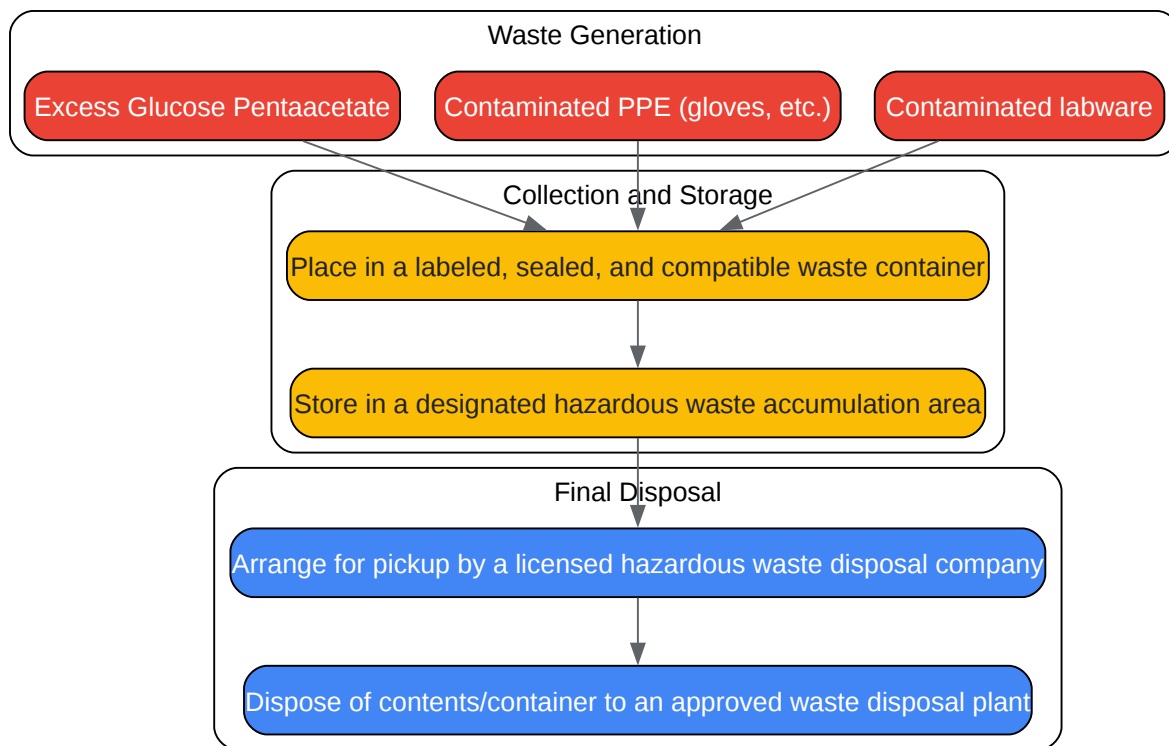
Currently, there are no established occupational exposure limits (e.g., OSHA PEL, ACGIH TLV) for **Glucose pentaacetate**.[\[3\]](#) Therefore, it is essential to use engineering controls and work practices to minimize the potential for exposure.

Parameter	Limit	Source
OSHA PEL	Not available	ACGIH TLV
NIOSH REL	Not available	NIOSH
ACGIH TLV	Not available	ACGIH

Operational Plans: Step-by-Step Handling Procedures

Adherence to standard laboratory safety practices is crucial when working with **Glucose pentaacetate**. The following workflow outlines the key steps for safe handling.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. szabo-scandic.com [szabo-scandic.com]
- 2. fishersci.com [fishersci.com]
- 3. aksci.com [aksci.com]

- 4. szabo-scandic.com [szabo-scandic.com]
- 5. sams-solutions.com [sams-solutions.com]
- 6. safety.nmsu.edu [safety.nmsu.edu]
- 7. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. chemicalbook.com [chemicalbook.com]
- 9. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Glucose Pentaacetate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165980#personal-protective-equipment-for-handling-glucose-pentaacetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com